

An In-depth Technical Guide to 2-((2-Nitrophenyl)amino)ethanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Amino-1-(2-nitrophenyl)ethanol

Cat. No.: B1644463

[Get Quote](#)

A Note to the Reader: Extensive research for the chemical properties and related experimental data for **"2-Amino-1-(2-nitrophenyl)ethanol"** did not yield specific information. The scientific literature and chemical databases predominantly feature data for its structural isomer, 2-((2-Nitrophenyl)amino)ethanol (CAS No. 4926-55-0). This guide will, therefore, provide a comprehensive overview of the chemical properties, synthesis, and analysis of this readily documented isomer. It is crucial to note that the data presented herein pertains to 2-((2-Nitrophenyl)amino)ethanol and not **2-Amino-1-(2-nitrophenyl)ethanol**.

Introduction

2-((2-Nitrophenyl)amino)ethanol is an organic compound that serves as a valuable intermediate in various chemical syntheses. Its structure, featuring a secondary amine, a hydroxyl group, and a nitroaromatic moiety, provides multiple reactive sites for the construction of more complex molecules. This guide details its chemical and physical properties, provides an established synthesis protocol, and outlines a general analytical workflow.

Chemical and Physical Properties

The following tables summarize the key physical and chemical properties of 2-((2-Nitrophenyl)amino)ethanol.

Table 1: Physical Properties of 2-((2-Nitrophenyl)amino)ethanol

Property	Value	Reference
Appearance	Orange crystal powder	[1]
Melting Point	71-73 °C	[1]
Boiling Point	376.6 °C at 760 mmHg	[1]
Density	1.352 g/cm³	[1]
Solubility	Chloroform (Slightly), Methanol (Slightly), Water (1.85 g/L at 20°C)	[1]
Flash Point	181.6 °C	[1]
Refractive Index	1.64	[1]

Table 2: Chemical Identifiers and Molecular Properties

Property	Value	Reference
Molecular Formula	C8H10N2O3	[1]
Molecular Weight	182.18 g/mol	
CAS Number	4926-55-0	[1]
InChI Key	LFOUYKNCQNVIGI-UHFFFAOYSA-N	
Canonical SMILES	C1=CC=C(C(=C1)NCCO)--INVALID-LINK--[O-]	[1]
Hydrogen Bond Donor Count	2	[1]
Hydrogen Bond Acceptor Count	4	[1]
Rotatable Bond Count	3	[1]

Experimental Protocols

Synthesis of 2-((2-Nitrophenyl)amino)ethanol

A common method for the synthesis of 2-((2-Nitrophenyl)amino)ethanol involves the nucleophilic substitution of a halogen on a nitroaromatic ring with 2-aminoethanol.[2]

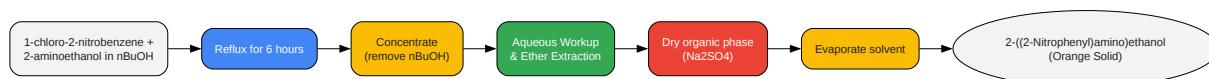
Materials:

- 1-chloro-2-nitrobenzene
- 2-aminoethanol
- n-Butanol (nBuOH)
- Deionized water
- Diethyl ether
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate (Na₂SO₄)

Procedure:

- A solution of 1-chloro-2-nitrobenzene (50.0 g, 0.317 mol) and 2-aminoethanol (116.3 g, 1.904 mol) in n-butanol (400 mL) is prepared in a round-bottom flask equipped with a reflux condenser.[2]
- The reaction mixture is heated to reflux and maintained at this temperature for 6 hours.[2]
- After cooling to room temperature, the mixture is concentrated under reduced pressure to remove the n-butanol.[2]
- The residue is taken up in deionized water and transferred to a separatory funnel.[2]
- The aqueous solution is extracted with diethyl ether.[2]
- The combined organic phases are washed with brine, dried over anhydrous sodium sulfate, and filtered.[2]

- The solvent is removed from the filtrate by rotary evaporation to yield the crude product.[\[2\]](#)
- The resulting orange solid can be further purified by recrystallization.



[Click to download full resolution via product page](#)

Figure 1: Synthesis Workflow for 2-((2-Nitrophenyl)amino)ethanol

General Purification and Analysis Workflow

The purity of the synthesized 2-((2-Nitrophenyl)amino)ethanol can be assessed and improved using standard laboratory techniques.

Purification:

- Recrystallization: The crude solid product can be dissolved in a minimal amount of a hot solvent (e.g., ethanol or a mixture of ethanol and water) and allowed to cool slowly to form crystals, leaving impurities in the mother liquor.
- Column Chromatography: For higher purity, silica gel column chromatography can be employed, using a suitable solvent system (e.g., a gradient of ethyl acetate in hexanes) to separate the product from byproducts and unreacted starting materials.

Analysis:

- Thin-Layer Chromatography (TLC): To monitor the progress of the reaction and the purity of fractions from column chromatography.
- Melting Point Determination: A sharp melting point range close to the literature value indicates high purity.
- Spectroscopic Analysis:

- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): To confirm the chemical structure of the compound.
- Infrared (IR) Spectroscopy: To identify the presence of key functional groups (N-H, O-H, NO_2).
- Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern of the molecule.

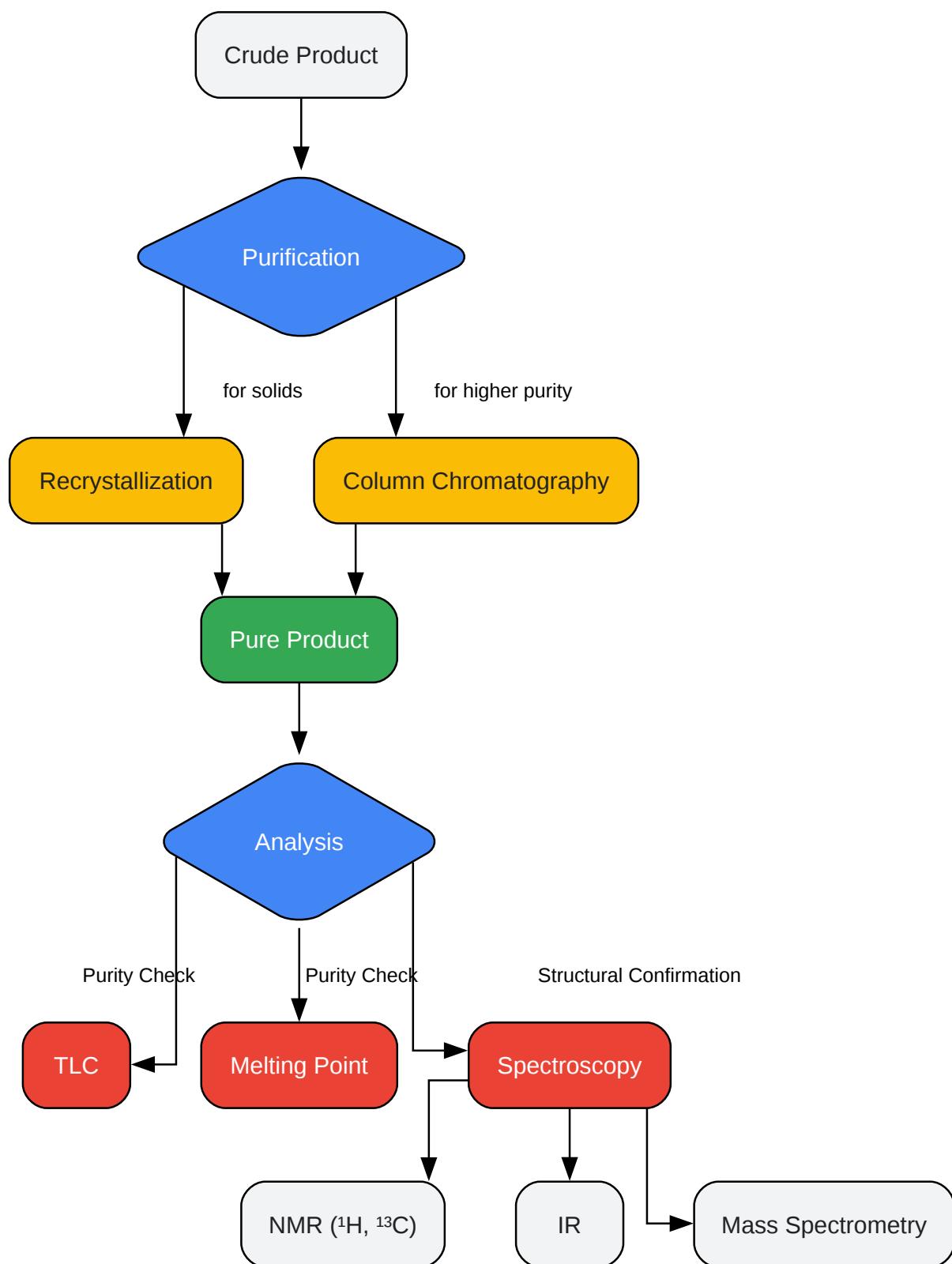
[Click to download full resolution via product page](#)

Figure 2: General Purification and Analysis Workflow

Safety and Handling

As with any chemical, 2-((2-Nitrophenyl)amino)ethanol should be handled with appropriate safety precautions. While a specific, comprehensive safety data sheet (SDS) for this exact compound is not readily available, general guidelines for handling aromatic nitro compounds and amino alcohols should be followed.

- Personal Protective Equipment (PPE): Wear safety goggles, gloves, and a lab coat.
- Handling: Use in a well-ventilated area or a chemical fume hood. Avoid inhalation of dust and contact with skin and eyes.
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.

Potential Applications

2-((2-Nitrophenyl)amino)ethanol and its derivatives are of interest in medicinal chemistry and materials science. The presence of the nitro group allows for its reduction to an amino group, opening pathways to a variety of other functionalizations. For instance, it has been used in the preparation of (phenylamino)quinoxalinone derivatives, which have been identified as a new class of glycogen phosphorylase inhibitors.[\[1\]](#)

Conclusion

This technical guide provides a summary of the available chemical and physical properties, a detailed synthesis protocol, and a general analytical workflow for 2-((2-Nitrophenyl)amino)ethanol. While specific data for the isomer **2-Amino-1-(2-nitrophenyl)ethanol** remains elusive, the information presented here for its well-documented counterpart offers a valuable resource for researchers and professionals in the field of chemical synthesis and drug development. Further research into the synthesis and characterization of **2-Amino-1-(2-nitrophenyl)ethanol** is warranted to fill the current knowledge gap.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-((2-Nitrophenyl)amino)ethanol | lookchem [lookchem.com]
- 2. Synthesis routes of 2-((2-Nitrophenyl)amino)ethanol [benchchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-((2-Nitrophenyl)amino)ethanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1644463#2-amino-1-2-nitrophenyl-ethanol-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com